

An In-depth Technical Guide to 1,3-Dioleoylglycerylether: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dioleoylglycerylether

Cat. No.: B15602132

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **1,3-Dioleoylglycerylether**. Given the limited availability of data for this specific diether lipid, this guide draws upon established knowledge of analogous 1,3-dialkyl glycerol ethers to present a thorough and practical resource.

Chemical Structure and Properties

1,3-Dioleoylglycerylether is a diether lipid in which two oleyl groups are attached to the C1 and C3 positions of a glycerol backbone via ether linkages. The oleyl group is a monounsaturated C18 alkyl chain with a cis-double bond at the C9 position.

IUPAC Name: 1,3-bis(((Z)-octadec-9-en-1-yl)oxy)propan-2-ol

Synonyms: 1,3-Di-(cis-9-octadecenyl)-glyceryl ether, 1,3-Dioleoyl-rac-glycerol ether

The structure of **1,3-Dioleoylglycerylether** is depicted below:

Caption: Chemical structure of **1,3-Dioleoylglycerylether**.

Physicochemical Properties

Quantitative data for **1,3-Dioleoylglycerylether** is not readily available in the literature. The following table summarizes the key physicochemical properties, with estimated values based on its constituent parts (glycerol and oleyl alcohol) and data from analogous long-chain dialkyl glycerol ethers.

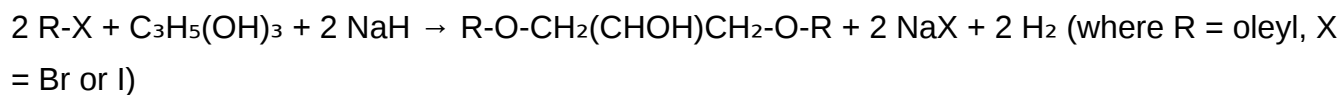
Property	Value	Notes
Molecular Formula	C ₃₉ H ₇₆ O ₃	
Molecular Weight	609.03 g/mol	
Appearance	Likely a colorless to pale yellow, viscous liquid or waxy solid at room temperature.	Based on properties of similar lipids.
Solubility	Insoluble in water. Soluble in nonpolar organic solvents like hexane, chloroform, and diethyl ether.	Ether lipids are generally hydrophobic.
Melting Point	Estimated to be in the range of 20-30 °C.	The presence of the cis-double bond in the oleyl chains will lower the melting point compared to its saturated counterpart, 1,3-distearylglycerylether.
Boiling Point	> 300 °C at reduced pressure.	High molecular weight and low volatility are expected.
Density	~0.89 g/cm ³	Estimated based on similar long-chain lipids.

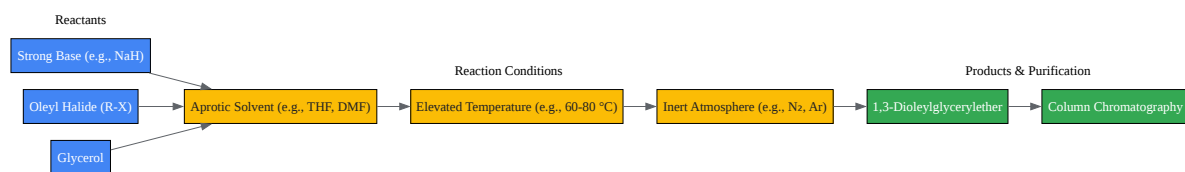
Experimental Protocols

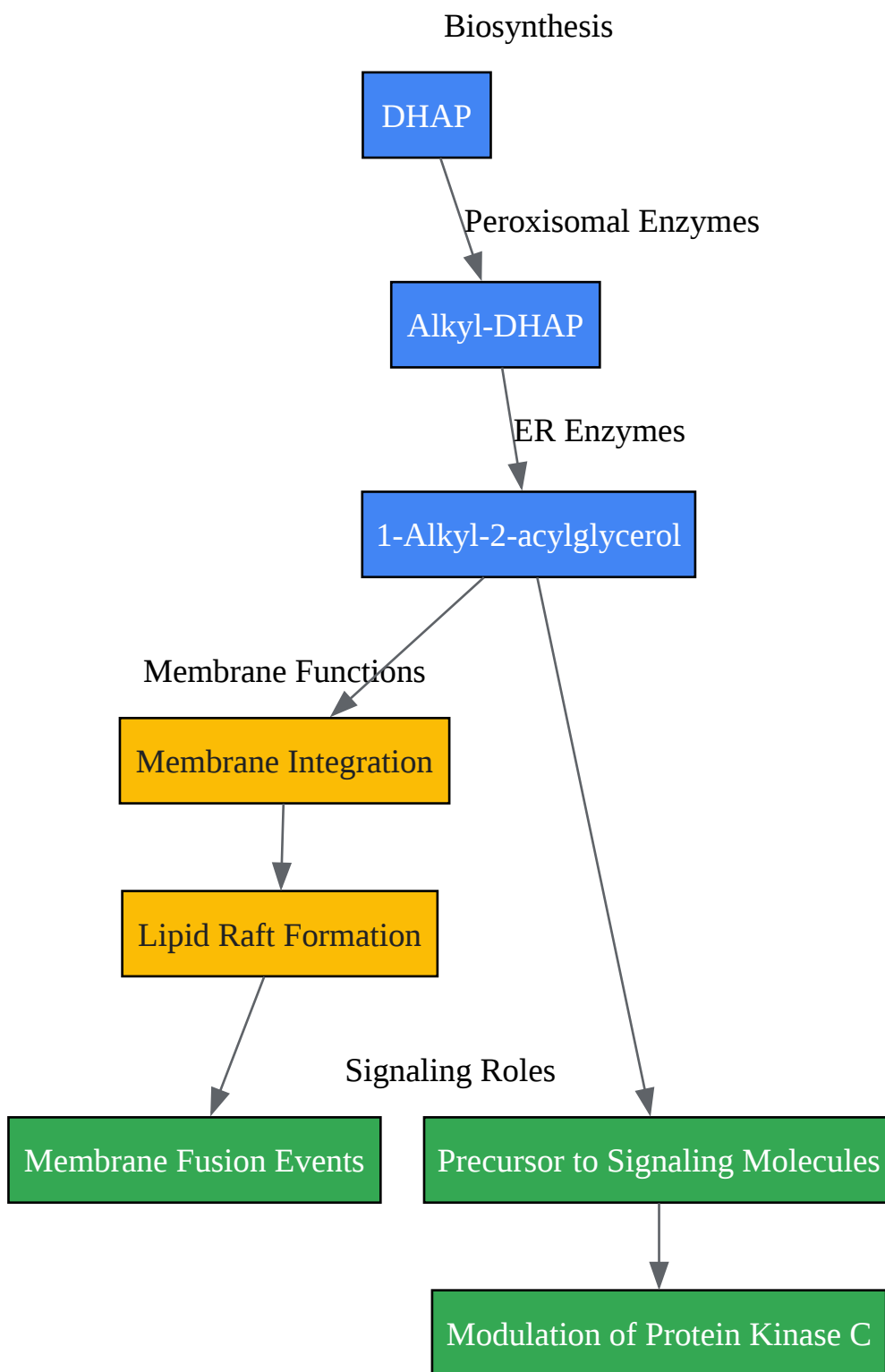
Synthesis of 1,3-Dialkyl Glycerol Ethers

A common and effective method for the synthesis of 1,3-dialkyl glycerol ethers is the Williamson ether synthesis. The following is a generalized protocol that can be adapted for the synthesis of **1,3-Dioleoylglycerylether**.[\[1\]](#)

Reaction Scheme:







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References

- 1. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Dioleoylglycerylether: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602132#1-3-dioleoylglycerylether-chemical-properties-and-structure]

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Phone: (601) 213-4426

Email: info@benchchem.com